Comprehensive Physicochemical Profiling and Analytical Methodologies for 4-Methoxy-2-(methoxymethyl)benzaldehyde

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Compound of Interest

Compound Name:	*4-Methoxy-2-(methoxymethyl)benzaldehyde*
CAS No.:	*94527-40-9*
Cat. No.:	*B12094611*

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Executive Summary

4-Methoxy-2-(methoxymethyl)benzaldehyde (CAS: 2757690-29-0) ([1]) is a highly functionalized, novel aromatic building block of significant interest in advanced organic synthesis and drug development. This whitepaper provides an in-depth physicochemical profile and outlines self-validating analytical methodologies for its characterization. By analyzing the causality between its unique structural substituents and its macroscopic properties, we establish a rigorous framework for its application in the synthesis of complex active pharmaceutical ingredients (APIs).

Structural Dynamics & Causality

The reactivity, solubility, and thermal behavior of **4-Methoxy-2-(methoxymethyl)benzaldehyde** are dictated by the electronic and steric interplay of its three functional groups. Understanding this causality is critical for designing scalable synthetic routes.

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- The Formyl Core (-CHO): As the primary electrophilic center, the aldehyde group is the focal point for nucleophilic attack (e.g., reductive aminations, Wittig olefinations).

- The para-Methoxy Group (-OCH_3): Positioned para to the formyl group, this substituent exerts a strong positive mesomeric (+M) effect. By donating electron density into the aromatic π-system, it partially neutralizes the partial positive charge on the carbonyl carbon. This causality explains why para-methoxy substituted benzaldehydes are generally more thermodynamically stable and less prone to spontaneous oxidation compared to their unsubstituted counterparts ([2]).

- The ortho-Methoxymethyl Group (-CH_2OCH_3): This group introduces critical steric encumbrance, restricting the rotational freedom of the formyl group. More importantly, the ether oxygen acts as a Lewis base. During organometallic reactions (e.g., Grignard additions), this oxygen can coordinate with metal cations, creating a rigid, chelation-controlled transition state that drives high diastereoselectivity.

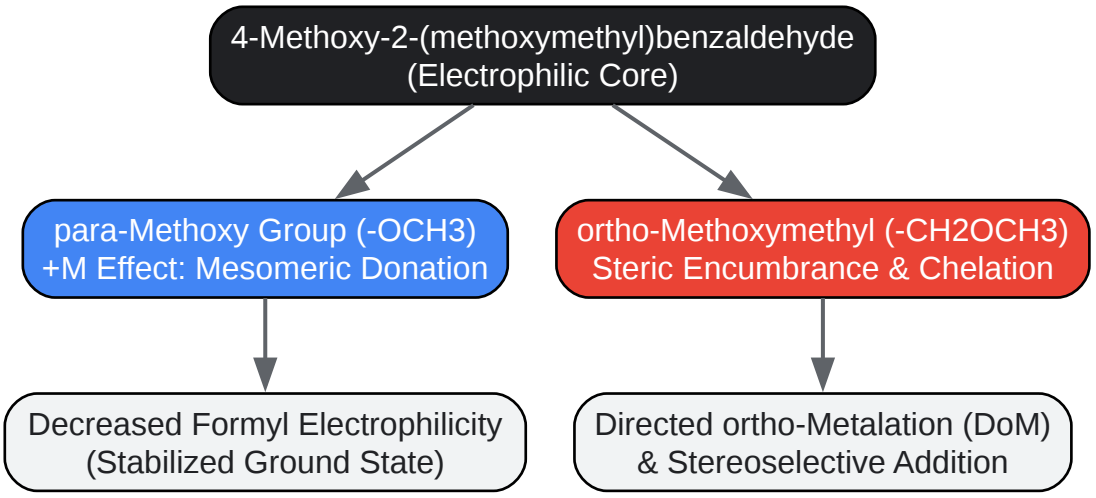

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Figure 1: Electronic and steric causality pathway of **4-Methoxy-2-(methoxymethyl)benzaldehyde**.

Physicochemical Properties

Due to the recent registration of this specific intermediate[1], empirical baseline data is synthesized alongside predictive models based on closely related structural analogs, such as

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4-methoxy-2-methylbenzaldehyde, which shares the core scaffold ([3]).

Table 1: Physicochemical Descriptors

Property	Value	Causality / Scientific Rationale
Molecular Formula	$C_{10}H_{12}O_3$	Core aromatic ring with two ether linkages and one aldehyde.
Molecular Weight	180.20 g/mol	Calculated monoisotopic mass.
CAS Registry Number	2757690-29-0[1]	Unique identifier for regulatory tracking and procurement.
Predicted XLogP3	~1.4 - 1.6	Extrapolated from the 1.4 LogP of 4-methoxy-2-methylbenzaldehyde[3]; indicates moderate lipophilicity.
Hydrogen Bond Donors	0	The lack of O-H or N-H bonds severely limits aqueous solubility.
Hydrogen Bond Acceptors	3	Three oxygen atoms capable of interacting with protic solvents or metal cations.

Self-Validating Analytical Protocols

To ensure the scientific integrity of the characterization process, the following protocols are designed as self-validating systems. Internal controls are built directly into the methodology to flag systemic errors before data is finalized.

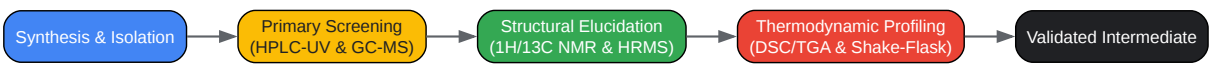

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Figure 2: Self-validating analytical workflow for physicochemical characterization.

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Protocol A: Thermodynamic Profiling via DSC/TGA

Causality: Understanding the thermal degradation and melting behavior of substituted benzaldehydes is vital for defining safe processing windows. Strong internal molecular interactions and crystal packing dictate thermal resilience ([2]). Methodology:

- Calibration (Self-Validation): Calibrate the Differential Scanning Calorimeter (DSC) using a high-purity indium standard. If the indium melting point deviates by >0.1°C from 156.6°C, recalibrate the sensor to ensure data integrity.
- Sample Preparation: Weigh 2.0–5.0 mg of the compound into an aluminum crucible and hermetically seal it.
- Thermal Cycle: Heat the sample from 25°C to 300°C at a controlled ramp rate of 10°C/min.
- Atmosphere Control: Maintain a constant nitrogen purge (50 mL/min). Causality: Nitrogen prevents the oxidative degradation of the aldehyde into its corresponding benzoic acid, ensuring the TGA mass loss curve reflects pure thermal decomposition rather than an oxidative artifact.
- Data Extraction: Record the endothermic melting peak (Tm) and the onset of thermal decomposition (Td).

Protocol B: Aqueous Solubility via the Shake-Flask Method

Causality: The lipophilic nature of the methoxy and methoxymethyl groups significantly restricts aqueous solubility. Accurate thermodynamic solubility data is critical for environmental modeling and biphasic reaction design ([4]). Methodology:

- Equilibration: Add an excess of **4-Methoxy-2-(methoxymethyl)benzaldehyde** to 10 mL of standard phosphate buffer (pH 7.4) in a sealed, amber glass flask (to prevent photo-degradation).
- Agitation: Agitate the suspension at 25°C ± 0.1°C for 48 hours in a thermostatic water bath. Causality: A minimum of 48 hours is required to ensure true thermodynamic equilibrium is reached between the solid phase and the saturated solution[4].

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- Phase Separation: Centrifuge the mixture at 10,000 rpm for 15 minutes to pellet undissolved solids.
- Filtration & Control (Self-Validation): Filter the supernatant through a 0.22 µm PTFE syringe filter. Crucial Step: Discard the first 1 mL of filtrate to account for potential analyte adsorption onto the filter membrane—a common source of false-low quantification in lipophilic molecules.
- Quantification: Analyze the filtrate using HPLC-UV at the compound's λmax, quantifying against a 5-point calibration curve prepared in analytical-grade methanol.

Synthetic Utility and Reactivity

The unique substitution pattern of **4-Methoxy-2-(methoxymethyl)benzaldehyde** makes it a highly versatile precursor for downstream drug development.

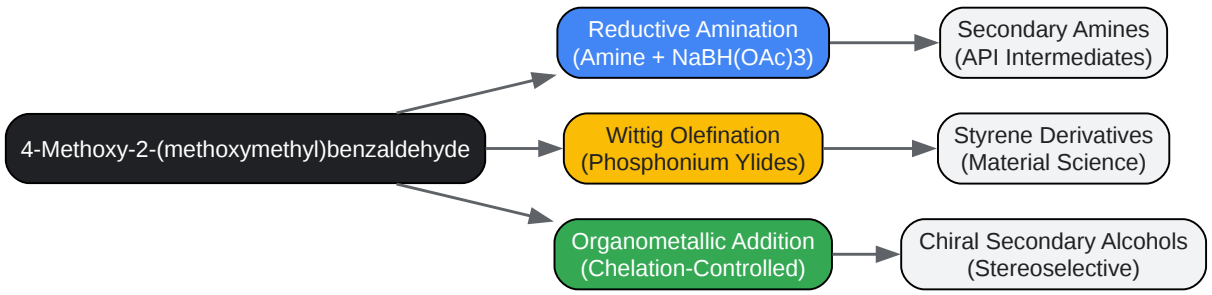

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Figure 3: Key synthetic pathways and downstream applications of the functionalized aldehyde.

- Reductive Amination: The aldehyde readily condenses with primary amines to form imines, which can be reduced to yield secondary amines. Because the para-methoxy group stabilizes the ground state, slightly more aggressive reducing conditions (e.g., $NaBH(OAc)_3$ with an acid catalyst) may be required compared to electron-deficient benzaldehydes.
- Directed ortho-Metalation (DoM) Synergies: The methoxymethyl group is a classic directing group. If further functionalization of the aromatic ring is required, directed lithiation can be employed, with the ether oxygen stabilizing the organolithium intermediate prior to electrophilic quench.

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References

- Title: 2757690-29-0 CAS 号查询: **4-Methoxy-2-(methoxymethyl)benzaldehyde** Source: ChemSrc URL:[Link]
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